

Application Notes and Protocols: SCH-1473759 Hydrochloride Dosing in Mice

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Compound of Interest

Compound Name: SCH-1473759 hydrochloride

Cat. No.: B10801008

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo dosing and administration of **SCH-1473759 hydrochloride** in murine models, based on available preclinical data. The protocols outlined below are intended to serve as a guide for researchers designing and executing studies involving this compound.

Overview of SCH-1473759 Hydrochloride

SCH-1473759 is a potent inhibitor of Aurora kinases A and B, with IC₅₀ values of 4 nM and 13 nM, respectively.^{[1][2]} It plays a crucial role in regulating mitosis and has demonstrated dose- and schedule-dependent anti-tumor activity in various human tumor xenograft models.^{[1][2][3]} In addition to Aurora kinases, SCH-1473759 also shows inhibitory activity against the Src family of kinases, Chk1, VEGFR2, and IRAK4.^{[1][2]}

In Vivo Dosing Regimens in Mice

Several dosing schedules for **SCH-1473759 hydrochloride** administered via intraperitoneal (i.p.) injection have been evaluated in mice. The selection of a specific regimen will depend on the experimental goals, such as assessing maximum tolerated dose (MTD) or evaluating anti-tumor efficacy.

Table 1: Summary of **SCH-1473759 Hydrochloride** Dosing Schedules in Mice

Dosing Schedule	Dosage	Administration Route	Frequency	Efficacy (Tumor Growth Inhibition - TGI)	Reference
Continuous	5 mg/kg	Intraperitoneal (i.p.)	Twice daily (bid)	50% TGI on day 16	[1] [2]
Intermittent	10 mg/kg	Intraperitoneal (i.p.)	Twice daily (bid) for 5 days on, 5 days off	69% TGI on day 16	[1] [2]
Daily	20 mg/kg	Intraperitoneal (i.p.)	Once daily (qd)	Efficacy evaluated in A2780 ovarian tumor xenografts	[2]
Single Dose	100 mg/kg	Intraperitoneal (i.p.)	Day 0	Efficacy evaluated in A2780 ovarian tumor xenografts	[2]

Experimental Protocols

Preparation of Dosing Solution

A standard protocol for preparing **SCH-1473759 hydrochloride** for in vivo administration is outlined below. Researchers should adapt this protocol based on the specific requirements of their study and the formulation of the compound obtained.

Materials:

- **SCH-1473759 hydrochloride** powder
- Sterile vehicle (e.g., 0.5% methylcellulose in sterile water, sterile saline)

- Sterile vials
- Vortex mixer
- Sonicator (optional)
- Sterile syringes and needles (25-30 gauge)

Procedure:

- Aseptically weigh the required amount of **SCH-1473759 hydrochloride** powder.
- In a sterile vial, add the appropriate volume of the chosen sterile vehicle to achieve the desired final concentration.
- Vortex the solution vigorously until the powder is fully suspended. Gentle warming or brief sonication may be used to aid dissolution, but stability under these conditions should be verified.
- Visually inspect the solution to ensure homogeneity and the absence of particulates.
- Store the prepared dosing solution appropriately. For short-term storage, 4°C is often suitable, while longer-term storage may require -20°C or -80°C.^[1] Refer to the manufacturer's instructions for specific storage recommendations.

Intraperitoneal (i.p.) Injection in Mice

The following protocol details the standard procedure for administering substances via intraperitoneal injection in mice.

Materials:

- Prepared **SCH-1473759 hydrochloride** dosing solution
- Mouse restraint device (optional)
- Sterile syringes (1 ml) and needles (25-30 gauge)
- 70% ethanol or other suitable disinfectant swabs

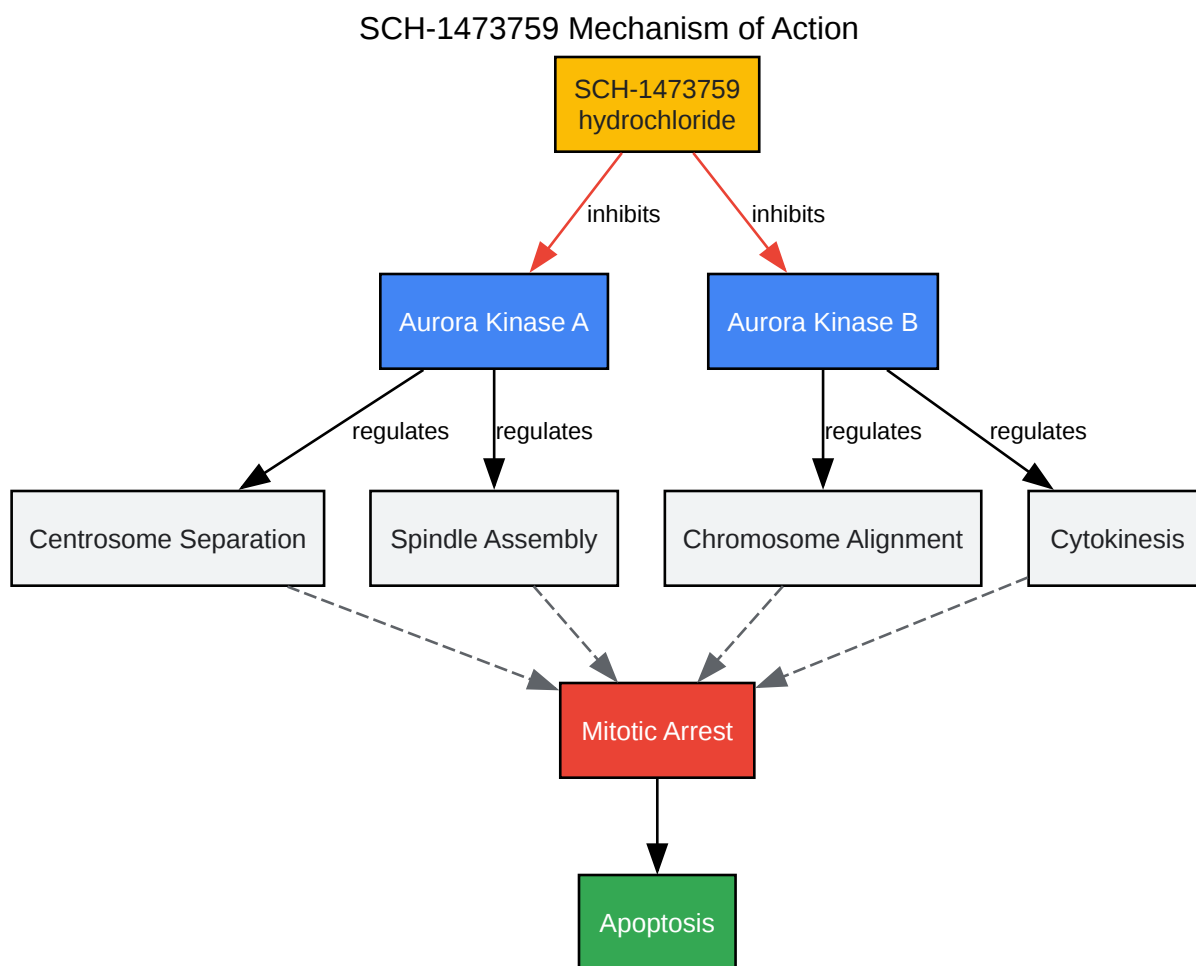
- Sharps container

Procedure:

- **Animal Restraint:** Gently but firmly restrain the mouse. One common method is to grasp the loose skin over the shoulders and neck (scruffing) with the thumb and forefinger of the non-dominant hand. The tail can be secured with the pinky finger of the same hand.
- **Injection Site Identification:** Position the mouse so its abdomen is facing upwards. The ideal injection site is in the lower right quadrant of the abdomen to avoid puncturing the cecum, which is typically located on the left side, or the bladder.
- **Disinfection:** Clean the injection site with a 70% ethanol swab and allow it to dry.
- **Needle Insertion:** With the bevel of the needle facing up, insert the needle at a 15-20 degree angle into the peritoneal cavity. Avoid inserting the needle too deeply to prevent injury to internal organs.
- **Aspiration:** Gently pull back on the syringe plunger to ensure the needle has not entered a blood vessel (no blood in the syringe hub) or an organ (no colored fluid). If blood or fluid is aspirated, withdraw the needle and reinject at a different site with a new sterile needle and syringe.
- **Injection:** Once correct placement is confirmed, inject the solution smoothly and steadily.
- **Needle Withdrawal:** Withdraw the needle swiftly and return the mouse to its cage.
- **Monitoring:** Observe the mouse for a short period post-injection for any signs of distress or adverse reactions.
- **Disposal:** Dispose of the used syringe and needle in a designated sharps container.

Signaling Pathway

SCH-1473759 primarily targets Aurora kinases A and B, which are key regulators of mitosis. Inhibition of these kinases disrupts several critical mitotic events, leading to cell cycle arrest and apoptosis.

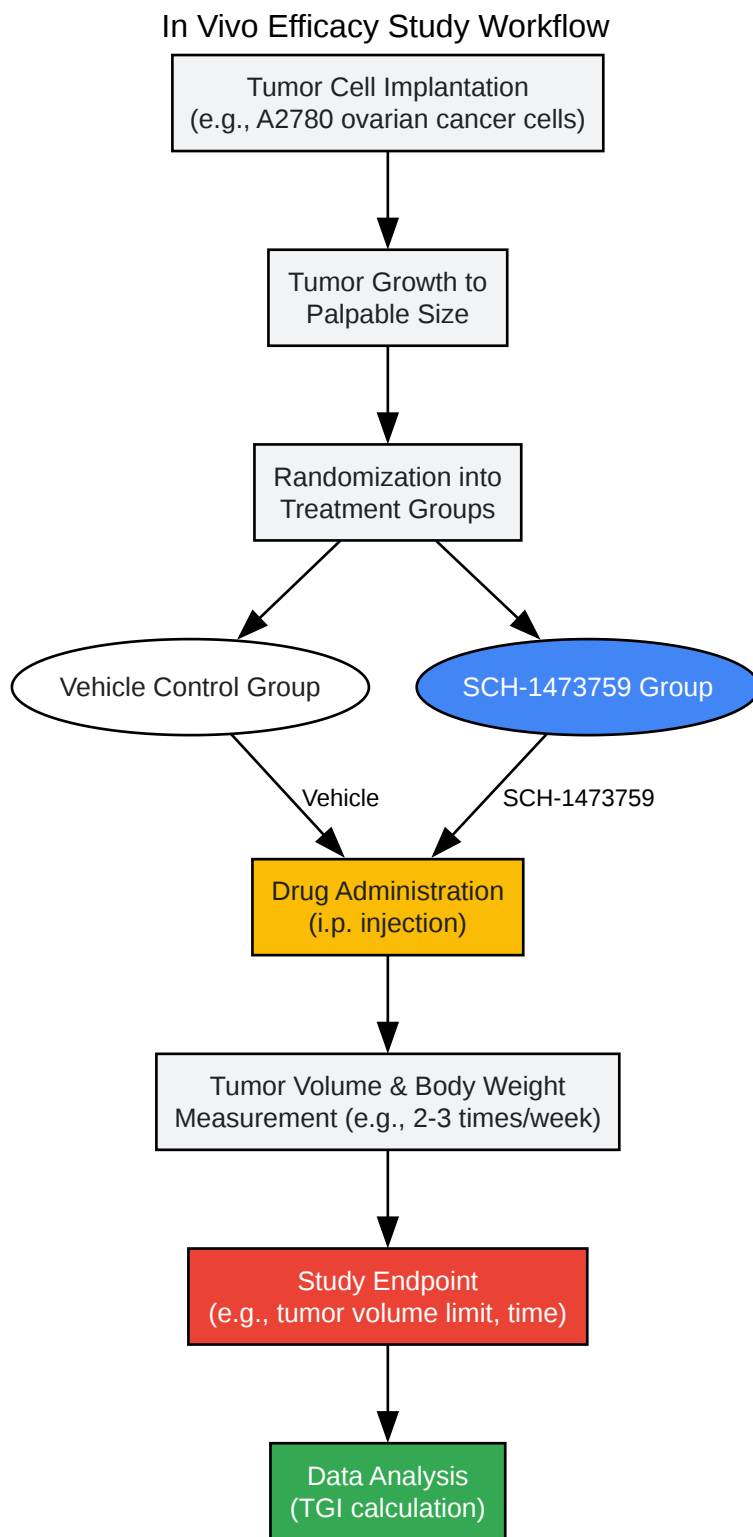


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Caption: Mechanism of action of **SCH-1473759 hydrochloride**.

Experimental Workflow

The following diagram illustrates a typical workflow for an in vivo efficacy study of **SCH-1473759 hydrochloride** in a mouse xenograft model.



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Caption: Workflow for a typical in vivo efficacy study.

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